

Application Note: NMR Characterization of 6-Methoxy-3-nitropyridin-2-amine

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Compound of Interest

Compound Name: 6-Methoxy-2-nitropyridin-3-amine

Cat. No.: B3043402

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Introduction

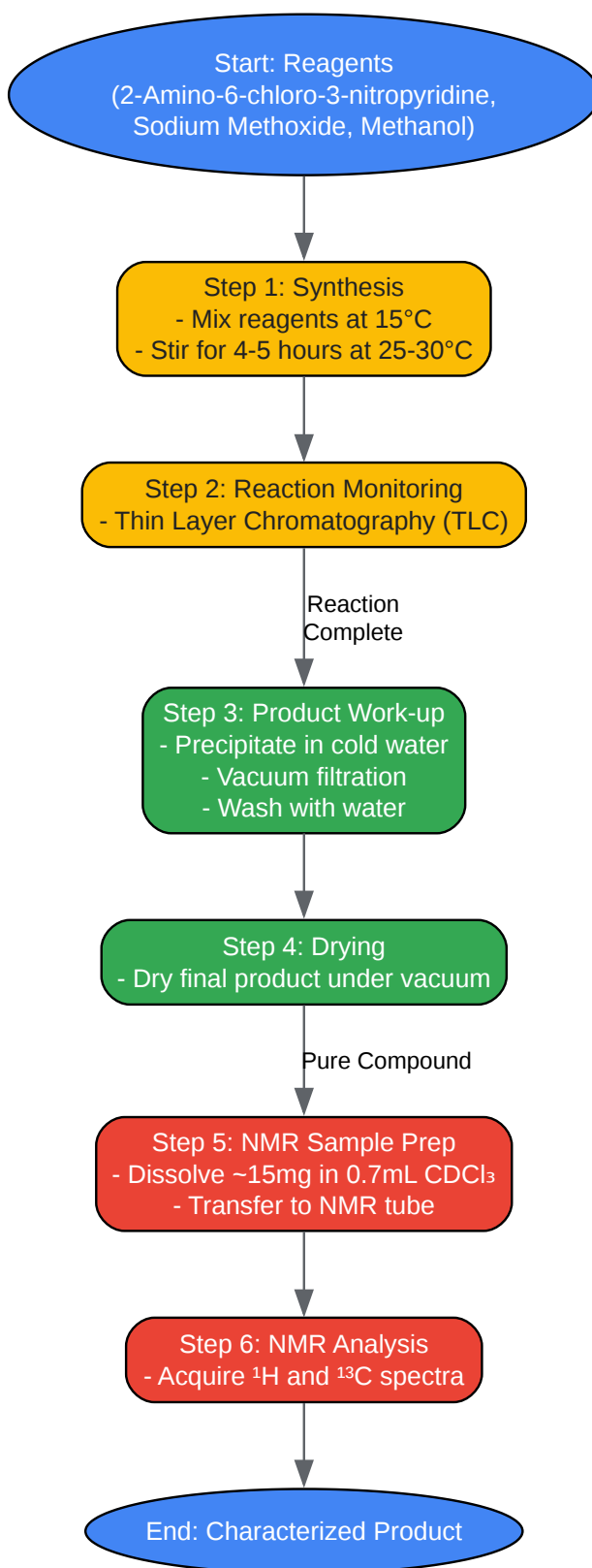
This document provides detailed protocols and Nuclear Magnetic Resonance (NMR) characterization data for 6-methoxy-3-nitropyridin-2-amine (CAS: 73896-36-3). This compound is a valuable intermediate in synthetic organic chemistry, particularly in the development of pharmaceutical agents and other complex heterocyclic systems.^{[1][2]}

Note on Isomer Specificity: The initial request specified the characterization of **6-Methoxy-2-nitropyridin-3-amine**. However, a thorough literature search revealed a lack of detailed, publicly available experimental NMR data for this specific isomer. In contrast, the isomer 6-methoxy-3-nitropyridin-2-amine is well-documented. This application note will therefore focus on the characterization of the latter as a representative model for this class of compounds.

The presence of amino, methoxy, and nitro functional groups on the pyridine ring makes unambiguous structural confirmation essential.^[1] High-resolution ¹H and ¹³C NMR spectroscopy are the primary analytical methods for this purpose. This note offers a summary of the expected spectral data and the experimental procedures to obtain them.

Molecular Structure and NMR Assignments

The chemical structure of 6-methoxy-3-nitropyridin-2-amine is presented below. The numbering convention used for NMR signal assignment is indicated.



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References

- 1. 2-Amino-6-methoxy-3-nitropyridine | 73896-36-3 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. 2-Amino-6-methoxy-3-nitropyridine | C₆H₇N₃O₃ | CID 3852428 - PubChem [pubchem.ncbi.nlm.nih.gov]
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